

Preparing a DMSO Stock Solution of BI-9627: An Application Note and Protocol

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Compound of Interest

Compound Name: BI-9627

Cat. No.: B8033919

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This document provides detailed protocols and technical information for the preparation of a dimethyl sulfoxide (DMSO) stock solution of **BI-9627**, a potent and selective inhibitor of the sodium-hydrogen exchanger isoform 1 (NHE1).

Introduction

BI-9627 is a valuable chemical probe for investigating the physiological and pathological roles of NHE1.[1][2] NHE1 is a ubiquitously expressed transmembrane ion channel that regulates intracellular pH by exchanging sodium ions for protons.[2] Its involvement in various cellular processes makes it a target of interest in cardiovascular diseases and other conditions.[2][3][4] Accurate and consistent preparation of **BI-9627** stock solutions is critical for reliable experimental outcomes. DMSO is a common solvent for this compound due to its high solubilizing capacity for many organic molecules.[5]

Physicochemical and Potency Data

A summary of the key quantitative data for **BI-9627** is presented in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C ₁₆ H ₁₉ F ₃ N ₄ O ₂	[3]
Molecular Weight	356.3 g/mol	[2][3]
Solubility in DMSO	20 mg/mL	[3]
NHE1 IC ₅₀ (pHi recovery)	6 nM	[1][2][3]
NHE1 IC ₅₀ (human platelet swelling)	31 nM	[1][2][3]
Selectivity	>30-fold for NHE1 over NHE2	[1][2][3]
Activity against NHE3	Inactive up to 16 µM	[3]

Table 1: Physicochemical and potency data for **BI-9627**.

Experimental Protocols

Materials and Equipment

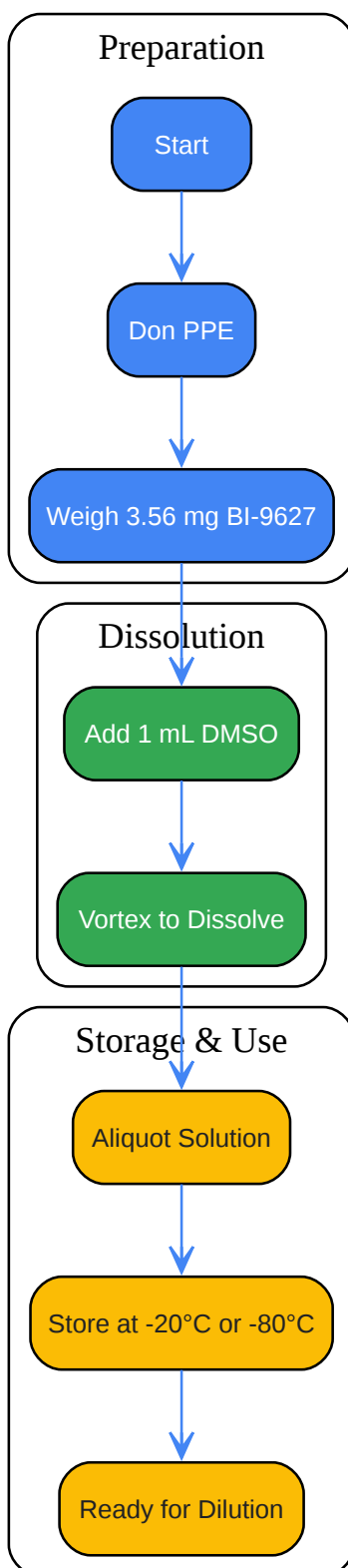
- **BI-9627** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, disposable tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

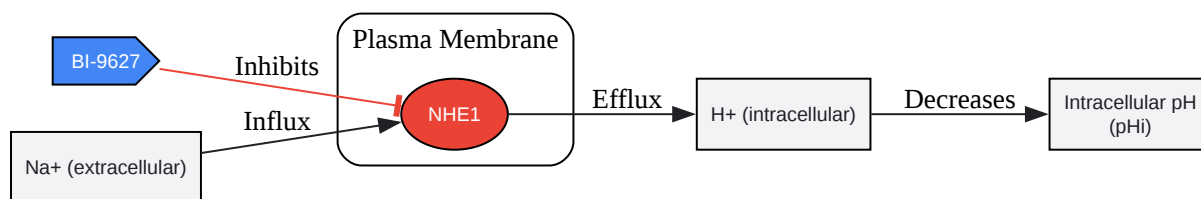
Protocol for Preparing a 10 mM BI-9627 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BI-9627** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

- Preparation: Don appropriate PPE. Ensure the work area is clean and dry.
- Weighing **BI-9627**: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out 3.56 mg of **BI-9627** solid into the tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **BI-9627**.
- Dissolution: Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation is observed.^[6]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[1]

Workflow for BI-9627 Stock Solution Preparation





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